

An In-depth Technical Guide to Tricyclodecanedimethanol (TCDDM)

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Compound of Interest

Compound Name: *Tricyclodecanedimethanol*

CAS No.: 26896-48-0

Cat. No.: B213109

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tricyclodecanedimethanol** (TCDDM), a versatile alicyclic diol. With its unique tricyclic structure, TCDDM imparts exceptional performance characteristics to a variety of polymers and materials. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its synthesis, characterization, and applications. The guide emphasizes the causal relationships behind experimental choices and provides detailed protocols for key analytical techniques.

Introduction: The Unique Molecular Architecture of TCDDM

Tricyclodecanedimethanol (TCDDM), also known by its IUPAC name [8-(hydroxymethyl)-3-tricyclo[5.2.1.0^{2,6}]decanyl]methanol, is a saturated bicyclic alcohol with a rigid, three-dimensional structure.^{[1][2]} This distinct molecular framework is the cornerstone of its valuable properties, making it a sought-after building block in advanced materials science.^[1] The

compact and sterically hindered nature of the tricyclodecane moiety provides polymers with enhanced thermal stability, weather resistance, and mechanical strength.[1][3]

TCDDM is a mixture of various structural and stereoisomers, which arises from its synthesis process.[4] This isomeric complexity hinders crystallization, resulting in amorphous polymers with unique properties.[4]

Key Identifiers:

- CAS Number: 26896-48-0, 26160-83-8[1][5][6]
- Molecular Formula: $C_{12}H_{20}O_2$ [1][3][6][7]
- Molecular Weight: 196.29 g/mol [1][2][6][7]

Physicochemical Properties of TCDDM

The physical and chemical properties of TCDDM are a direct consequence of its molecular structure. The presence of two primary hydroxyl groups allows for its incorporation into various polymer backbones, while the rigid tricyclic core dictates the macroscopic properties of the resulting materials.

Physical Properties

TCDDM is typically a colorless, viscous liquid at room temperature with a high boiling point and low volatility.[1][8]

Property	Value	Source(s)
Appearance	Clear, colorless to almost colorless liquid	[8][9]
Boiling Point	~334 - 350 °C @ 760 mmHg (est.)	[1][5]
Flash Point	~169.3 - 190 °C	[3][5][10]
Density	~1.1 - 1.136 g/cm ³ @ 20-25°C	[3][9]
Vapor Pressure	~0.000002 - 1 hPa @ 20-25 °C	[1][5]
Water Solubility	~1.075 - 11 g/L @ 20-25 °C	[1][5]
Refractive Index (n _{20/D})	~1.528	[1][9]

Chemical Properties and Reactivity

The chemical reactivity of TCDDM is dominated by its two primary hydroxyl (-CH₂OH) groups. These groups can undergo typical alcohol reactions, such as esterification, etherification, and urethane formation. This reactivity is the basis for its use as a diol monomer in the synthesis of polyesters, polyurethanes, polyacrylates, and epoxy resins.[1][3][10]

The tricyclic aliphatic ring structure is chemically stable and resistant to oxidation, contributing to the durability and longevity of materials synthesized from TCDDM.[8]

Synthesis of Tricyclodecanedimethanol

The industrial synthesis of TCDDM is a multi-step process that begins with dicyclopentadiene (DCPD), a readily available petrochemical feedstock.[1]

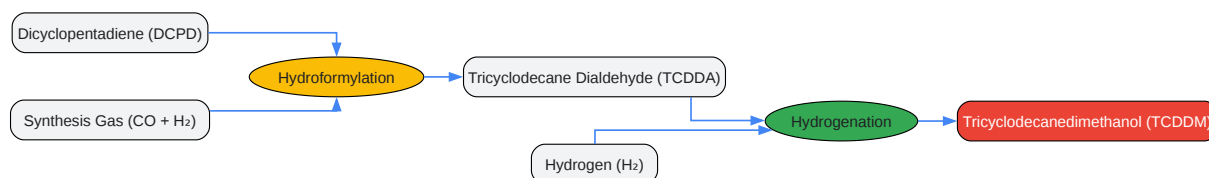
Synthesis Workflow

The primary route involves a two-step process:

- Hydroformylation of Dicyclopentadiene (DCPD): DCPD is reacted with synthesis gas (a mixture of carbon monoxide and hydrogen) in the presence of a catalyst to produce tricyclodecane dialdehyde (TCDDA).[1]

- Hydrogenation of Tricyclodecane Dialdehyde (TCDDA): The resulting dialdehyde is then hydrogenated to yield TCDDM.[1]

A one-step synthesis method has also been developed, where DCPD is directly converted to TCDDM.[11]



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Synthesis workflow of TCDDM from DCPD.

Experimental Protocol: Two-Step Synthesis (Conceptual)

This protocol outlines the general steps for the synthesis of TCDDM. Note: This is a conceptual protocol and should be adapted and optimized based on laboratory safety and equipment.

Step 1: Hydroformylation of Dicyclopentadiene

- Reactor Setup: A high-pressure autoclave reactor equipped with a stirrer, gas inlet, and temperature and pressure controls is required.
- Catalyst System: A rhodium-based catalyst, often modified with phosphine ligands, is typically used.[1]
- Reaction Conditions:
 - Charge the reactor with DCPD and a suitable solvent (e.g., toluene).

- Introduce the catalyst system.
- Pressurize the reactor with synthesis gas (CO/H₂).
- Heat the reactor to the desired temperature (typically 100-150°C) and maintain pressure.
- Reaction Monitoring: The reaction progress can be monitored by gas uptake or by analyzing samples using Gas Chromatography (GC).
- Work-up: After the reaction is complete, cool the reactor, vent the excess gas, and recover the TCDDA intermediate.

Step 2: Hydrogenation of Tricyclodecane Dialdehyde

- Catalyst: A hydrogenation catalyst, such as Ruthenium (Ru) or Palladium (Pd) on a support like activated carbon, is commonly employed.^[1]
 - Reaction Conditions:
 - The TCDDA intermediate is dissolved in a suitable solvent (e.g., isopropanol).
 - The catalyst is added to the solution in a hydrogenation reactor.
 - The reactor is pressurized with hydrogen gas.
 - The reaction is typically carried out at elevated temperature and pressure.
 - Work-up and Purification:
 - Upon completion, the catalyst is removed by filtration.
 - The solvent is removed under reduced pressure.
 - The crude TCDDM is then purified, often by vacuum distillation, to yield the final product.
- ^[1]

Spectroscopic and Thermal Characterization

A thorough characterization of TCDDM is crucial for quality control and for understanding its behavior in various applications.

Spectroscopic Analysis

4.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of TCDDM and its isomers.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the protons of the hydroxymethyl groups ($-\text{CH}_2\text{OH}$) typically in the range of 3.2 - 3.6 ppm. The protons of the complex tricyclic aliphatic ring structure will appear as a series of overlapping multiplets in the upfield region (0.8 - 2.5 ppm).[\[1\]](#)
- ^{13}C NMR: The carbon NMR spectrum will display signals for the carbons of the hydroxymethyl groups between 60 - 70 ppm and the carbons of the tricyclic ring in the 25 - 50 ppm range.[\[1\]](#)

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve a small amount of TCDDM in a suitable deuterated solvent (e.g., CDCl_3 , $(\text{CD}_3)_2\text{CO}$).
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer.
- Data Processing and Interpretation: Process the spectra (Fourier transform, phase correction, baseline correction). Integrate the ^1H NMR signals and assign the chemical shifts in both spectra to the corresponding protons and carbons in the TCDDM structure.

4.1.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the TCDDM molecule. The spectrum will be dominated by a strong, broad absorption band in the region of 3200-3600 cm^{-1} , characteristic of the O-H stretching vibration of the hydroxyl groups. C-H stretching vibrations of the aliphatic rings will appear around 2850-3000 cm^{-1} .

4.1.3. Mass Spectrometry (MS)

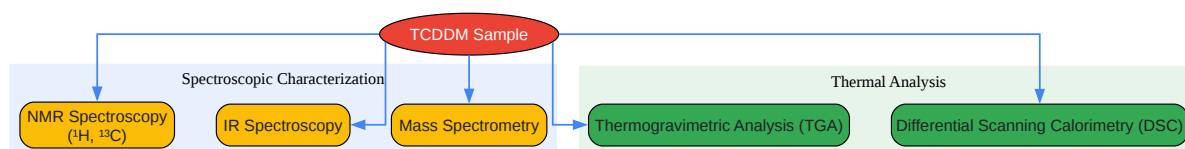
Mass spectrometry provides information about the molecular weight and fragmentation pattern of TCDDM. The molecular ion peak (M^+) would be expected at m/z 196. The fragmentation pattern can help to confirm the structure.

Thermal Analysis

Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential for determining the thermal stability and transitions of TCDDM. [12][13]

Experimental Protocol: Thermal Analysis

- Sample Preparation: Place a small, accurately weighed sample of TCDDM into a TGA or DSC pan.
- TGA Analysis:
 - Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate.
 - Monitor the change in mass as a function of temperature to determine the decomposition temperature.[12]
- DSC Analysis:
 - Heat the sample at a constant rate and measure the heat flow to and from the sample.
 - This will reveal thermal transitions such as the glass transition temperature (T_g) and any melting or crystallization events.[12]



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Workflow for the characterization of TCDDM.

Applications of TCDDM

The unique properties of TCDDM make it a valuable component in a wide range of applications, particularly in the polymer industry.^{[1][3]}

- **Polymers:** As a comonomer in polyesters, polyurethanes, and polyacrylates, TCDDM enhances heat resistance, weatherability, tensile strength, and impact resistance.^{[1][3][10]} Its incorporation can also increase the glass transition temperature (T_g) of polymers.^[1]
- **Coatings and Adhesives:** TCDDM is used in high-performance coatings and adhesives where durability, chemical resistance, and adhesion are critical.^{[3][14]} Its diacrylate derivative is particularly useful in UV-curable coatings.^{[1][14]}
- **Optical Materials:** The high refractive index of TCDDM-based polymers makes them suitable for optical applications such as lenses and coatings.^[1]
- **3D Printing:** TCDDM derivatives are used in photopolymer resins for additive manufacturing.^{[1][14]}
- **Fragrances:** TCDDM is used as a fixative and viscosity regulator in the fragrance industry due to its mild woody-amber scent.^[1]

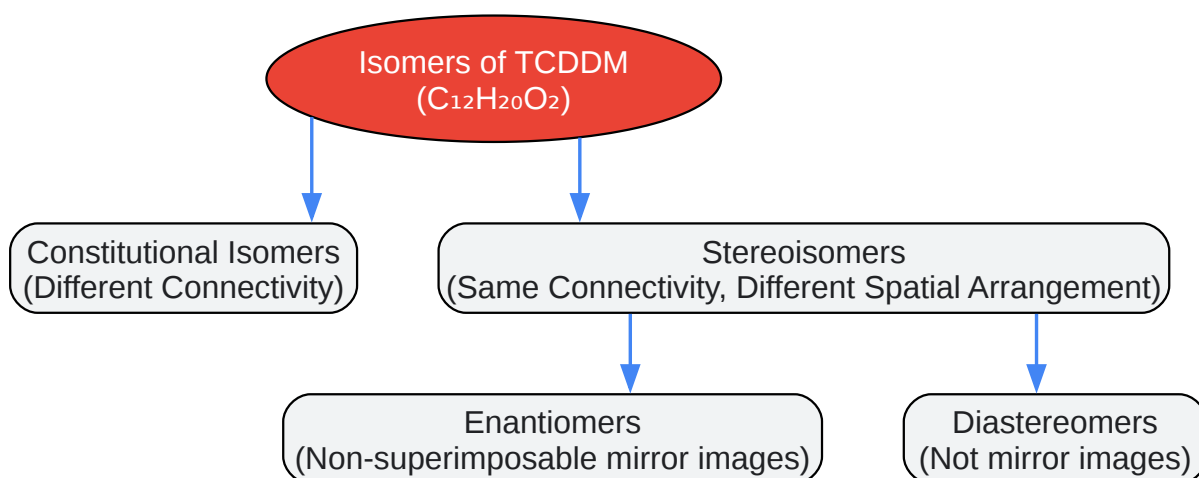
Isomerism in Tricyclodecanedimethanol

The synthesis of TCDDM from dicyclopentadiene results in a complex mixture of isomers. This is a critical aspect to consider as the isomer distribution can influence the final properties of the materials it is incorporated into.

Types of Isomerism

- **Constitutional Isomers:** These isomers have the same molecular formula but different connectivity of atoms. In TCDDM, the positions of the two hydroxymethyl groups on the tricyclic core can vary.

- **Stereoisomers:** These isomers have the same connectivity but a different spatial arrangement of atoms. Due to the presence of multiple chiral centers in the tricyclic framework, TCDDM can exist as numerous enantiomers and diastereomers.



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Types of isomerism in TCDDM.

The presence of this isomeric mixture is often advantageous as it disrupts polymer chain packing, leading to amorphous materials with lower crystallinity and improved transparency.

Safety and Handling

Tricyclodecanedimethanol is an industrial chemical and should be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Wear safety glasses, chemical-resistant gloves, and a lab coat when handling TCDDM.[15][16]
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of vapors.[3][17]
- **Storage:** Store in a cool, dry, well-ventilated place away from incompatible materials.[17]
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water.[15] If skin contact occurs, wash with soap and water.[16]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.^{[15][16]}

Conclusion

Tricyclodecanedimethanol is a high-performance alicyclic diol with a unique and advantageous molecular structure. Its incorporation into polymers and other materials leads to significant improvements in thermal, mechanical, and optical properties. A thorough understanding of its physicochemical properties, synthesis, and characterization is essential for its effective utilization in research and industrial applications. This guide has provided a comprehensive overview to aid scientists and professionals in harnessing the full potential of this versatile chemical building block.

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